

3-Nitrofluoranthene-9-sulfate CAS number and identifiers

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Compound of Interest

Compound Name: 3-Nitrofluoranthene-9-sulfate

Cat. No.: B120499

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An In-depth Technical Guide to 3-Nitrofluoranthene-9-sulfate

This guide provides comprehensive technical information on **3-Nitrofluoranthene-9-sulfate**, focusing on its identification, properties, and the experimental context of its formation. It is intended for researchers, scientists, and professionals in drug development and environmental science who are interested in the metabolism of nitro-polycyclic aromatic hydrocarbons (nitro-PAHs).

Chemical Identifiers and Properties

3-Nitrofluoranthene-9-sulfate is a metabolite of 3-nitrofluoranthene, a potent mutagen and carcinogen.^[1] The sulfation at the 9-position represents a detoxification pathway observed in fungal metabolism.^{[1][2][3]}

Chemical Identifiers

The following table summarizes the key identifiers for **3-Nitrofluoranthene-9-sulfate**.

Identifier	Value	Reference
CAS Number	156497-84-6	[4]
IUPAC Name	(4-nitrofluoranthene-8-yl) hydrogen sulfate	[4]
Molecular Formula	C ₁₆ H ₉ NO ₆ S	[4]
PubChem CID	158356	[4]
Synonyms	NF-9-S	[4]

Physicochemical Properties

Key computed physical and chemical properties are detailed in the table below.

Property	Value	Reference
Molecular Weight	343.3 g/mol	[4]
Exact Mass	343.01505818 Da	[4]
XLogP3	3.4	[4]

Metabolic Formation and Experimental Protocols

3-Nitrofluoranthene-9-sulfate has been identified as a major metabolite in studies investigating the fungal metabolism of 3-nitrofluoranthene. The filamentous fungus *Cunninghamella elegans* is known to metabolize approximately 72% of added 3-nitrofluoranthene into two main metabolites: 3-nitrofluoranthene-8-sulfate and **3-nitrofluoranthene-9-sulfate**.^{[1][2][3]} This metabolic process is considered a detoxification pathway, as the phenolic precursors are mutagenic.^{[1][2][3]}

Experimental Protocol: Fungal Metabolism of 3-Nitrofluoranthene

The following protocol is a detailed methodology based on studies of 3-nitrofluoranthene metabolism by *Cunninghamella elegans*.^{[1][2]}

1. Microorganism and Culture Preparation:

- Organism: *Cunninghamella elegans* ATCC 36112.
- Culture Medium: Sabouraud dextrose broth.
- Growth Conditions: Cultures are grown in flasks on a rotary shaker at 25°C for 48-72 hours to obtain a dense mycelial suspension.

2. Incubation with 3-Nitrofluoranthene:

- A solution of 3-nitro[3,4-¹⁴C]fluoranthene (for tracking and quantification) in a suitable solvent (e.g., dimethylformamide) is added to the fungal cultures.
- The final concentration of the substrate is typically in the low micromolar range.
- Control flasks containing either the fungus without the substrate or the substrate in sterile medium are prepared in parallel.
- The flasks are incubated for an extended period, such as 144 hours, under the same growth conditions.[\[1\]](#)[\[2\]](#)

3. Extraction of Metabolites:

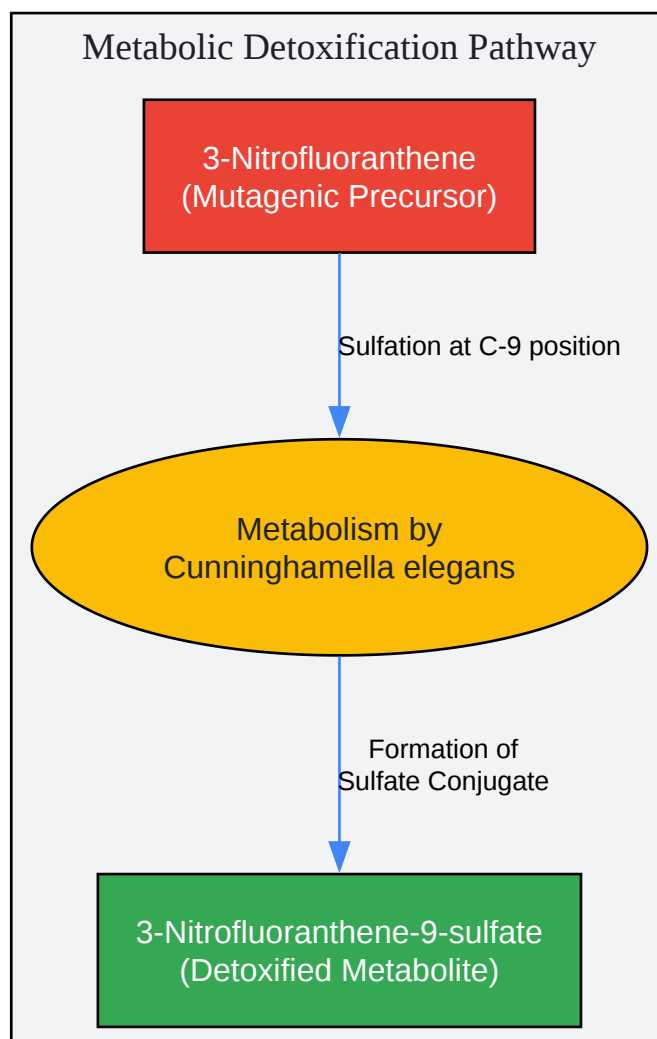
- After incubation, the culture medium is separated from the mycelia by filtration.
- The filtrate is extracted multiple times with an organic solvent like ethyl acetate.
- The solvent phases are combined, dried over anhydrous sodium sulfate, and evaporated to dryness under reduced pressure.

4. Analysis and Identification of Metabolites:

- The extracted residue is redissolved in a small volume of a suitable solvent for analysis.
- High-Performance Liquid Chromatography (HPLC): The metabolites are separated using reversed-phase HPLC.[\[1\]](#)[\[2\]](#) A C18 column is typically used with a gradient elution system (e.g., methanol-water).
- Spectroscopic Identification: The fractions corresponding to the separated metabolites are collected and identified using:
 - ¹H Nuclear Magnetic Resonance (NMR): To determine the structure and position of the sulfate group.[\[1\]](#)[\[2\]](#)
 - UV-visible Spectroscopy: To analyze the chromophoric properties of the metabolites.[\[1\]](#)[\[2\]](#)
 - Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern of the sulfate conjugates.[\[1\]](#)[\[2\]](#)

Metabolic Pathway and Experimental Workflow

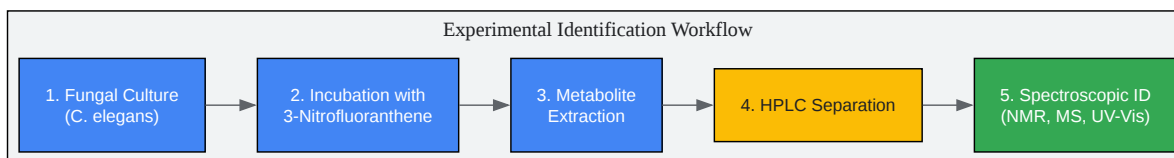
The metabolic conversion of 3-nitrofluoranthene by *C. elegans* represents a key detoxification process. The nitro group at the C-3 position sterically hinders the typical epoxidation pathways, redirecting metabolism to the C-8 and C-9 positions, leading to the formation of sulfate conjugates.^{[1][2]}



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Metabolic pathway of 3-Nitrofluoranthene detoxification.

The experimental workflow for identifying these metabolites involves a multi-step process from fungal culture to spectroscopic analysis.



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Workflow for metabolite identification.

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References

- 1. tandfonline.com [tandfonline.com]
- 2. Fungal metabolism of 3-nitrofluoranthene - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. tandfonline.com [tandfonline.com]
- 4. 3-Nitrofluoranthene-9-sulfate | C₁₆H₉NO₆S | CID 158356 - PubChem [pubchem.ncbi.nlm.nih.gov]
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